

synthesis and purification of CM764

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CM764
Cat. No.: B15618078

[Get Quote](#)

Unable to Identify Compound CM764

An in-depth search for the synthesis and purification of a compound designated "**CM764**" did not yield specific information for a substance with this identifier. The search results did not associate "**CM764**" with a known chemical structure, IUPAC name, or common synonym in publicly available chemical databases and scientific literature.

The identifier "**CM764**" may represent an internal compound code, a novel research chemical not yet disclosed in public literature, or an incorrect designation. For instance, searches for similar identifiers, such as "CID 764," retrieve information for the compound 2-amino-3,7-dihydropurin-6-one, but there is no indication that this is synonymous with "**CM764**"^[1].

Without a definitive chemical identity for **CM764**, it is not possible to provide the requested in-depth technical guide, including specific experimental protocols for its synthesis and purification, quantitative data, and relevant signaling pathways.

To proceed with this request, please provide a recognized chemical name (e.g., IUPAC name), a common or trade name, a CAS Registry Number, or a publication reference that describes the compound **CM764**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CID 764 | C5H5N5O | CID 764 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [synthesis and purification of CM764]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15618078/docs#synthesis-and-purification-of-cm764>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check